

Navigating the Solubility Landscape of Ethyl 4-hydroxy-3-iodobenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 4-hydroxy-3-iodobenzoate*

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Introduction

Ethyl 4-hydroxy-3-iodobenzoate, a substituted aromatic ester, holds potential significance in various research and development sectors, including pharmaceuticals and material science. A critical physicochemical parameter governing its application is its solubility in organic solvents. This technical guide provides a comprehensive overview of the solubility characteristics of this compound, offering both qualitative and quantitative insights where available. Due to the limited direct quantitative data for **Ethyl 4-hydroxy-3-iodobenzoate**, this guide leverages data from the structurally similar compound, Ethyl 4-hydroxybenzoate (Ethylparaben), to provide a reasonable estimation of its solubility profile. Furthermore, detailed experimental protocols for determining solubility are presented to empower researchers to ascertain precise values for their specific applications.

Solubility Data

Quantitative solubility data for **Ethyl 4-hydroxy-3-iodobenzoate** is not readily available in published literature. However, the solubility of the closely related compound, Ethyl 4-hydroxybenzoate, provides a strong indicative profile. The presence of the iodo- group in **Ethyl 4-hydroxy-3-iodobenzoate** is expected to increase its molecular weight and potentially alter its polarity, which may lead to slight deviations from the values presented below. Generally, it is expected to be soluble in polar organic solvents.

Table 1: Quantitative Solubility of Ethyl 4-hydroxybenzoate (CAS 120-47-8) in Various Organic Solvents at 25 °C

Solvent	Solubility (g/100g)[1]
Methanol	115[1]
Ethanol	70[1]
Acetone	84[1]
Ether	43[1]
Propylene glycol	25[1]
Benzene	1.65[1]
Carbon tetrachloride	0.9[1]
Peanut oil	1[1]

Qualitative Solubility Summary:

Based on the data for Ethyl 4-hydroxybenzoate, **Ethyl 4-hydroxy-3-iodobenzoate** is anticipated to be:

- Freely soluble in methanol, ethanol, and acetone.[2][3]
- Soluble in ether.[2]
- Slightly soluble to very slightly soluble in less polar organic solvents and water.[2][4][5]

Experimental Protocols for Solubility Determination

To obtain precise solubility data for **Ethyl 4-hydroxy-3-iodobenzoate**, the following established experimental protocols are recommended.

Thermodynamic Equilibrium (Shake-Flask) Method

This method is considered the gold standard for determining the thermodynamic solubility of a compound.

Principle: A surplus of the solid compound is equilibrated with the solvent of interest at a constant temperature. The concentration of the dissolved compound in the saturated solution is then determined analytically.

Methodology:

- **Preparation:** Add an excess amount of crystalline **Ethyl 4-hydroxy-3-iodobenzoate** to a series of vials, each containing a known volume of the selected organic solvent.
- **Equilibration:** Seal the vials and agitate them in a constant temperature shaker bath (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to permit the undissolved solid to settle. Subsequently, separate the saturated solution from the excess solid by centrifugation and/or filtration using a chemically inert filter (e.g., PTFE).
- **Quantification:**
 - **High-Performance Liquid Chromatography (HPLC):** Dilute an aliquot of the clear, saturated solution with a suitable mobile phase. Analyze the diluted sample by a validated HPLC method with UV detection. Prepare a calibration curve using standard solutions of known concentrations of **Ethyl 4-hydroxy-3-iodobenzoate** to quantify the concentration in the sample.
 - **UV-Vis Spectroscopy:** If the compound has a distinct chromophore and no interfering substances are present, a UV-Vis spectrophotometer can be used. A calibration curve of absorbance versus concentration must be prepared using standard solutions. The absorbance of the diluted saturated solution is then measured to determine its concentration.^[6]
 - **Gravimetric Analysis:** Carefully pipette a known volume of the saturated solution into a pre-weighed, dry container. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried solute is achieved. The solubility can then be calculated as the mass of the dissolved solid per volume of the solvent.

Kinetic Solubility Method

This high-throughput method is often used in early drug discovery to assess the apparent solubility of a compound from a concentrated stock solution.

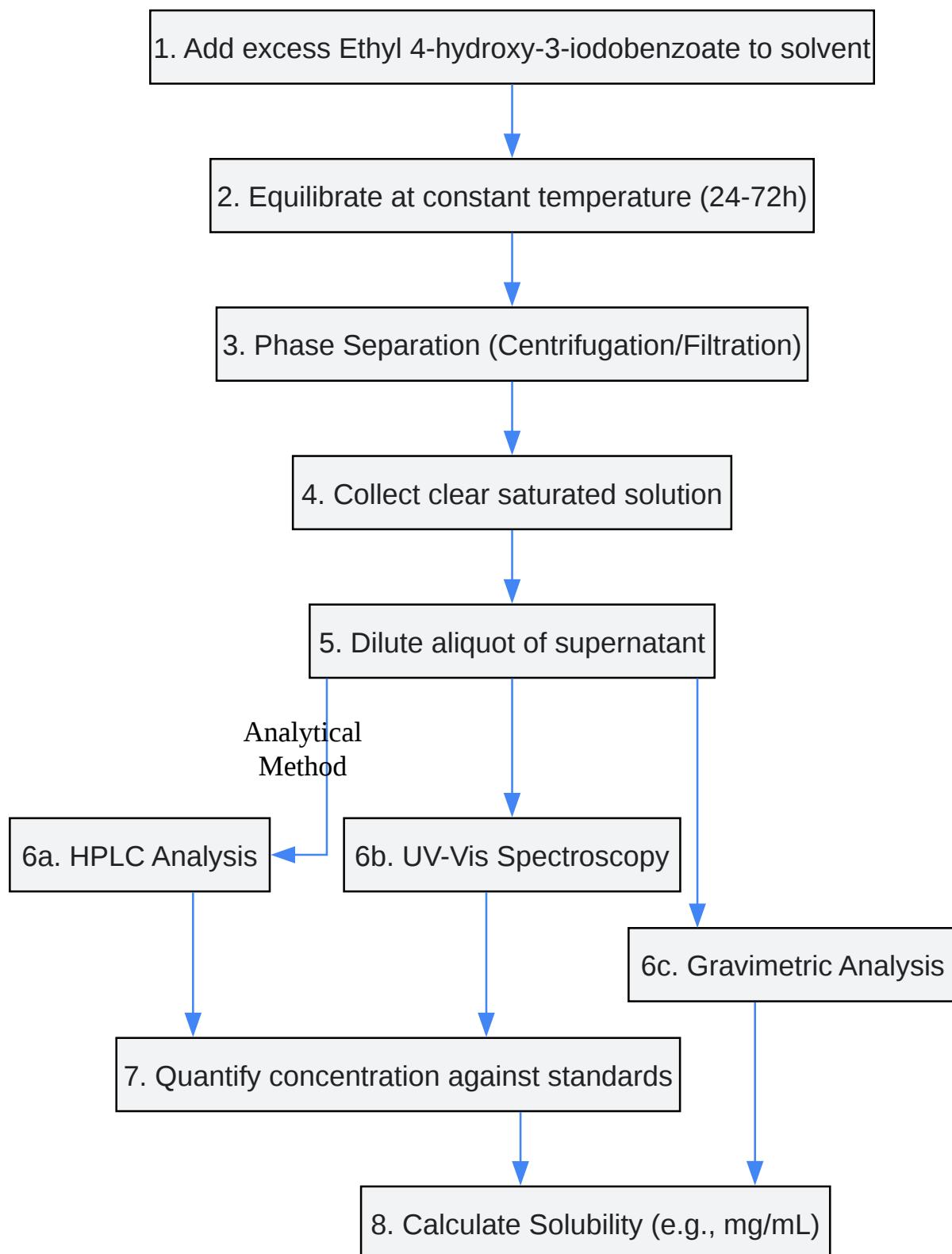
Principle: A concentrated stock solution of the compound (typically in DMSO) is added to the aqueous or organic solvent, and the concentration at which precipitation occurs is determined.

Methodology:

- **Stock Solution Preparation:** Prepare a high-concentration stock solution of **Ethyl 4-hydroxy-3-iodobenzoate** in a highly solubilizing solvent like dimethyl sulfoxide (DMSO).
- **Serial Dilution:** Perform serial dilutions of the stock solution in a 96-well plate format.
- **Addition to Solvent:** Add the diluted stock solutions to the organic solvents of interest.
- **Precipitation Detection:** Incubate the plate for a set period (e.g., 1-2 hours) and then analyze for precipitation using nephelometry (light scattering) or by visual inspection under a microscope. The highest concentration that remains clear is reported as the kinetic solubility.

Visualizations

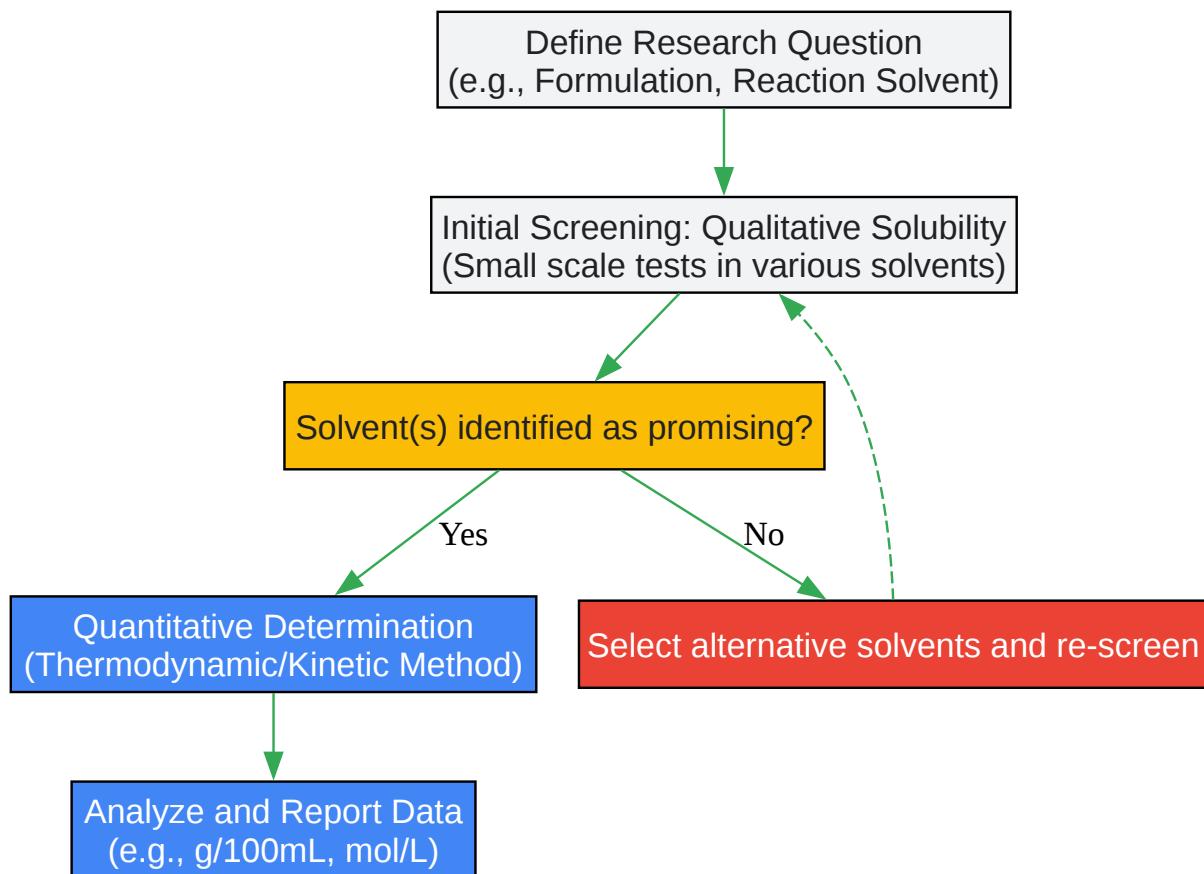
Diagram 1: Experimental Workflow for Thermodynamic Solubility Determination



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Caption: Workflow for determining thermodynamic solubility.

Diagram 2: Logical Flow for Solubility Assessment Strategy

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Caption: Strategy for assessing compound solubility.

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